

Comprehensive Application Note: Characterization of (3-Bromo-2-methylpropoxy)cyclohexane

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Compound of Interest

Compound Name: (3-Bromo-2-methylpropoxy)cyclohexane

Cat. No.: B13530219

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Abstract

This technical guide outlines the standardized analytical protocols for the structural verification and purity assessment of **(3-Bromo-2-methylpropoxy)cyclohexane** (CAS 1491596-50-9). As a functionalized alkyl ether containing a secondary alkyl halide and a cyclohexane ring, this compound serves as a critical intermediate in the synthesis of pharmaceutical scaffolds. This document details methodologies for Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Fourier-Transform Infrared Spectroscopy (FTIR), emphasizing the detection of diastereotopic protons and isotopic mass signatures.

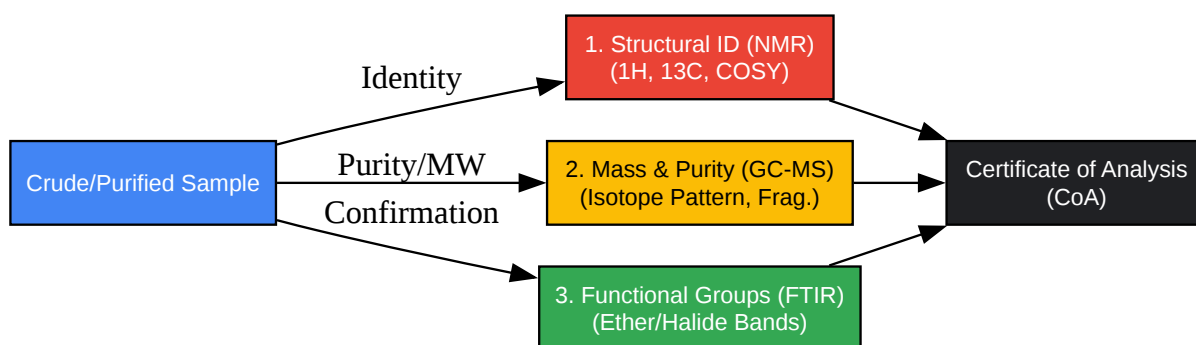
Chemical Profile & Physicochemical Properties

Before initiating analytical workflows, it is essential to establish the theoretical baseline for the analyte.

Property	Specification
IUPAC Name	(3-Bromo-2-methylpropoxy)cyclohexane
Molecular Formula	C ₁₀ H ₁₉ BrO
Molecular Weight	235.16 g/mol
Appearance	Colorless to pale yellow liquid
Solubility	Soluble in CHCl ₃ , DCM, MeOH; Insoluble in Water
Key Functional Groups	Ether (C-O-C), Alkyl Bromide (C-Br), Cyclohexane Ring
Chirality	Contains one chiral center at the propyl C2 position. Typically supplied as a racemate.

Analytical Workflow Strategy

The characterization of alkylated cyclohexyl ethers requires a multi-modal approach to ensure the integrity of the ether linkage and the presence of the leaving group (bromide).



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Figure 1: Integrated analytical workflow for the certification of **(3-Bromo-2-methylpropoxy)cyclohexane**.

Protocol 1: Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural elucidation. Critical Insight: The chiral center at C2 of the propyl chain renders the protons on the adjacent carbons (C1 and C3) diastereotopic. They will not appear as simple doublets but rather as complex multiplets (ABX systems).

Experimental Parameters

- Instrument: 400 MHz or higher (600 MHz recommended for resolution of cyclohexyl multiplets).
- Solvent: Chloroform-d (CDCl_3) with 0.03% TMS.
- Concentration: 10-15 mg in 0.6 mL solvent.
- Temperature: 298 K.[\[1\]](#)

Spectral Assignment (^1H NMR)

Position	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic
C3-H (Propyl)	3.45 – 3.55	Multiplet (dd)	2H	Deshielded by Br. Diastereotopic splitting likely.
C1-H (Propyl)	3.25 – 3.35	Multiplet (dd)	2H	Deshielded by Oxygen. Adjacent to chiral center.
Cyclohexyl-H1	3.15 – 3.25	Multiplet (tt)	1H	Methine proton on the ring attached to Oxygen.
C2-H (Propyl)	2.05 – 2.15	Multiplet	1H	Methine at the chiral center.
Cyclohexyl-H	1.10 – 1.95	Multiplets	10H	Remaining ring protons (axial/equatorial mix).
Methyl (-CH ₃)	0.98 – 1.05	Doublet (d)	3H	Coupled to C2-H.

Spectral Assignment (¹³C NMR)

- C-O (Ring): ~76-78 ppm (Methine)
- C-O (Chain): ~73-75 ppm (Methylene)
- C-Br: ~38-40 ppm (Methylene, heavy atom effect)
- C-Me (Chiral): ~35 ppm (Methine)
- Cyclohexyl CH₂: Clusters at 32, 25, 24 ppm.

- Methyl: ~16-18 ppm.

Protocol 2: Gas Chromatography - Mass Spectrometry (GC-MS)

Objective: Purity assessment and molecular weight confirmation via isotopic abundance.

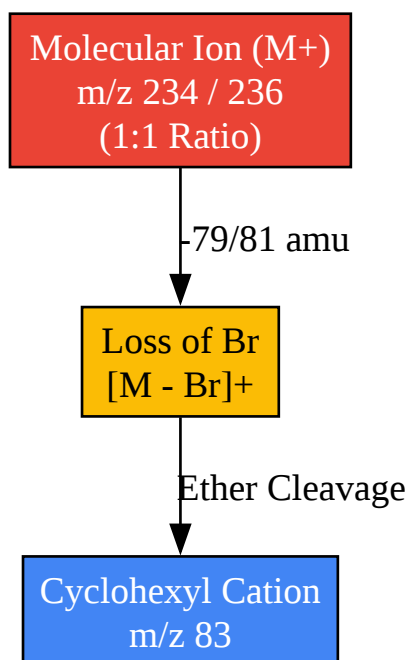
Critical Insight: Bromine has two stable isotopes, ^{79}Br and ^{81}Br , in a near 1:1 ratio. The molecular ion peak will appear as a "doublet" separated by 2 mass units.

Method Parameters

- Column: DB-5ms or equivalent (30 m x 0.25 mm x 0.25 μm).
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
- Inlet: Split 20:1, 250°C.
- Oven Program: 60°C (hold 1 min) $\rightarrow$ 20°C/min $\rightarrow$ 280°C (hold 5 min).
- Ionization: Electron Impact (EI), 70 eV.[\[2\]](#)

Fragmentation Analysis

- Molecular Ion (M^+): Peaks at m/z 234 and 236 (1:1 intensity ratio). This confirms the presence of one Bromine atom.[\[3\]](#)[\[4\]](#)
- Loss of Bromine: A significant peak at m/z 155 ($\text{M} - 79$) or 153 ($\text{M} - 81$) corresponding to the $[\text{C}_{10}\text{H}_{19}\text{O}]^+$ cation.
- Cyclohexyl Cation: Dominant base peak often at m/z 83 ($\text{C}_6\text{H}_{11}^+$) or m/z 55.
- Alpha-Cleavage: Cleavage adjacent to the ether oxygen may yield characteristic ether fragments.



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Figure 2: Expected fragmentation pathway for **(3-Bromo-2-methylpropoxy)cyclohexane** under EI conditions.

Protocol 3: Fourier-Transform Infrared Spectroscopy (FTIR)

Objective: Verification of functional groups. Sample Prep: Neat liquid film on NaCl/KBr plates or ATR (Attenuated Total Reflectance).

Wavenumber (cm ⁻¹)	Vibration Mode	Description
2850 – 2930	C-H Stretch (sp ³)	Strong, sharp bands typical of cyclohexane and alkyl chains.
1080 – 1120	C-O-C Stretch	Strong ether band. Confirms the linkage between ring and chain.
600 – 700	C-Br Stretch	Moderate to strong band. Diagnostic for alkyl bromides.
1450	CH ₂ Bend	Scissoring vibration of methylene groups.

Safety & Handling Protocol

Warning: Alkyl bromides are potential alkylating agents.

- Engineering Controls: Always handle within a certified fume hood.
- PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
- Quenching: In case of spill, treat with aqueous sodium thiosulfate or dilute ammonia to neutralize the alkylating potential before disposal.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[\[1\]](#) (Standard text for NMR splitting patterns and Isotope effects).
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer. (Source for chemical shift prediction of ethers and halides).

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